

Application of Ethylene Terephthalate Cyclic Dimer-d8 in Recycled PET Analysis

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Compound of Interest

Compound Name: *Ethylene Terephthalate Cyclic Dimer-d8*

Cat. No.: *B1458485*

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Introduction

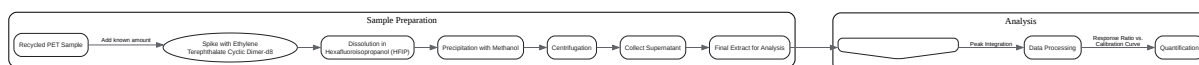
Polyethylene terephthalate (PET) is a widely used polymer for packaging, textiles, and other applications. The increasing use of recycled PET (rPET) necessitates robust analytical methods to ensure its quality and safety. During the PET lifecycle, including production and recycling, low molecular weight oligomers are formed. The Ethylene Terephthalate Cyclic Dimer is a prominent non-intentionally added substance (NIAS) found in PET. Accurate quantification of this cyclic dimer is crucial for quality control and regulatory compliance of rPET.

This application note describes a detailed protocol for the quantification of Ethylene Terephthalate Cyclic Dimer in recycled PET using an isotope dilution method with **Ethylene Terephthalate Cyclic Dimer-d8** as an internal standard, coupled with Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS). The use of a deuterated internal standard ensures high accuracy and precision by compensating for matrix effects and variations during sample preparation and analysis.

Principle of the Method

A known amount of **Ethylene Terephthalate Cyclic Dimer-d8** is spiked into the recycled PET sample prior to extraction. The sample is then dissolved, and the polymer is precipitated, leaving the oligomers in solution. The extract is subsequently analyzed by UHPLC-MS/MS. The native Ethylene Terephthalate Cyclic Dimer and its deuterated counterpart co-elute, but are distinguished by the mass spectrometer based on their mass-to-charge ratios (m/z). The ratio

of the peak area of the native analyte to that of the internal standard is used to calculate the concentration of the Ethylene Terephthalate Cyclic Dimer in the sample, referencing a calibration curve.



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Caption: Experimental workflow for the analysis of Ethylene Terephthalate Cyclic Dimer in recycled PET.

Experimental Protocols

Materials and Reagents

- Ethylene Terephthalate Cyclic Dimer (CAS: 24388-68-9, Purity >95%)
- **Ethylene Terephthalate Cyclic Dimer-d8** (Molecular Formula: C₂₀H₈D₈O₈)
- Hexafluoroisopropanol (HFIP), HPLC grade
- Methanol, LC-MS grade
- Acetonitrile, LC-MS grade
- Water, LC-MS grade
- Formic acid, LC-MS grade
- Recycled PET pellets or flakes

Preparation of Standard Solutions

- Primary Stock Solutions (1000 µg/mL):

- Accurately weigh 10 mg of Ethylene Terephthalate Cyclic Dimer and dissolve in 10 mL of HFIP.
- Accurately weigh 10 mg of **Ethylene Terephthalate Cyclic Dimer-d8** and dissolve in 10 mL of HFIP.
- Store stock solutions at -20°C in amber vials.
- Internal Standard Spiking Solution (10 µg/mL):
 - Dilute the **Ethylene Terephthalate Cyclic Dimer-d8** primary stock solution with a 50:50 (v/v) mixture of acetonitrile and water.
- Calibration Standards:
 - Prepare a series of calibration standards by spiking appropriate amounts of the Ethylene Terephthalate Cyclic Dimer primary stock solution into a 50:50 (v/v) mixture of acetonitrile and water containing a constant concentration of the internal standard (e.g., 100 ng/mL). A typical calibration range would be 10 - 2500 ng/mL.

Sample Preparation: Total Dissolution Method

- Weigh approximately 100 mg of recycled PET sample into a glass vial.
- Spike the sample with a known volume of the **Ethylene Terephthalate Cyclic Dimer-d8** internal standard spiking solution (e.g., 100 µL of 10 µg/mL solution).
- Add 2 mL of HFIP to the vial.
- Seal the vial and place it in a shaker at 40°C for 24 hours to ensure complete dissolution.
- After dissolution, add 8 mL of methanol to the solution to precipitate the PET polymer.
- Vortex the mixture and let it stand at 4°C for 1 hour.
- Centrifuge the sample at 4000 rpm for 10 minutes.

- Carefully collect the supernatant and filter it through a 0.22 µm PTFE syringe filter into an autosampler vial for UHPLC-MS/MS analysis.

UHPLC-MS/MS Analysis

Instrumentation

- UHPLC System: A system capable of binary gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.7 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Start with 5% B, hold for 1 min, ramp to 95% B over 8 min, hold for 2 min, return to initial conditions and equilibrate for 3 min.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temp.	40°C

Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	ESI Positive
Capillary Voltage	3.5 kV
Source Temp.	150°C
Desolvation Temp.	350°C
Gas Flow	Desolvation: 800 L/hr, Cone: 50 L/hr
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
Ethylene Terephthalate Cyclic Dimer	385.1	193.1	100	30	20
Ethylene Terephthalate Cyclic Dimer-d8	393.1	149.0	100	30	25

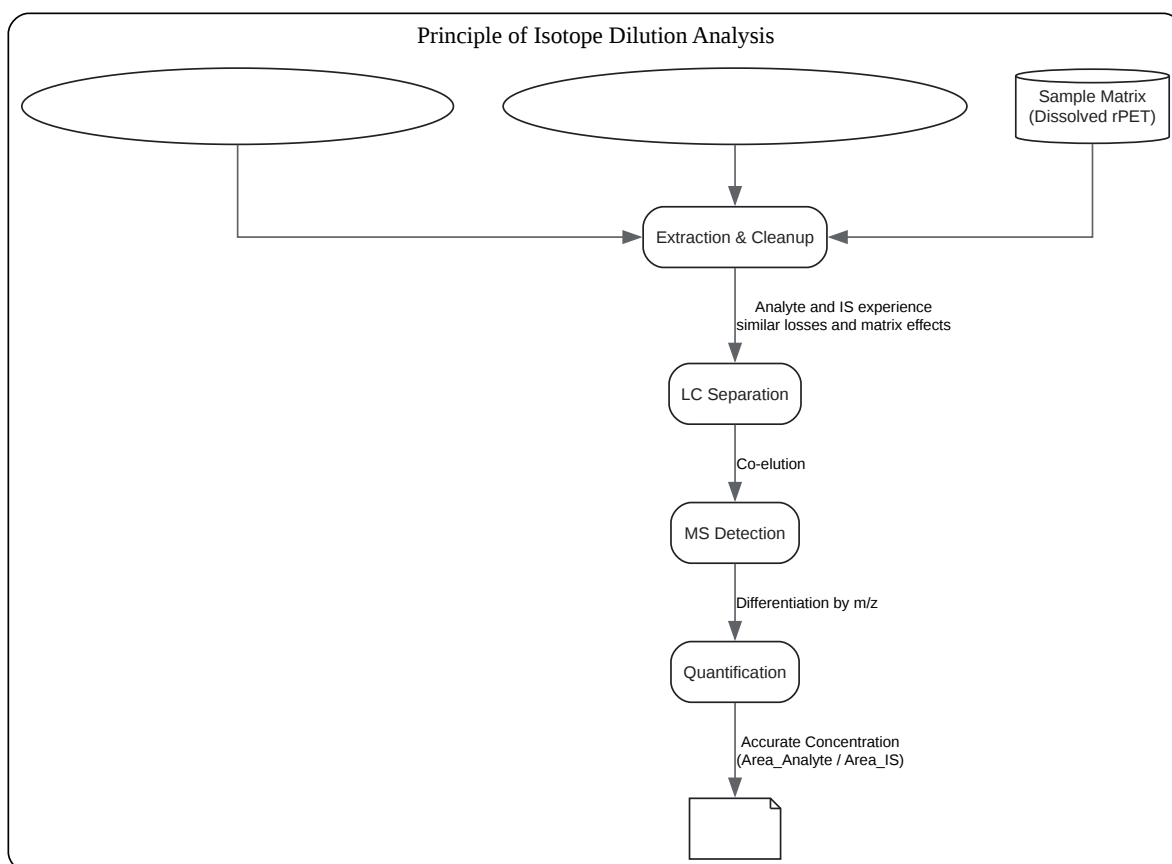
Note: The exact cone voltage and collision energy should be optimized for the specific instrument used.

Data Presentation

The concentration of Ethylene Terephthalate Cyclic Dimer in various recycled PET samples can be summarized as follows. The data presented below is representative based on published literature and demonstrates the typical concentration ranges observed.[\[1\]](#)

Sample ID	Recycled PET Source	Ethylene Terephthalate Cyclic Dimer (ng/g)
rPET-01	Post-consumer bottles	2,850
rPET-02	Post-industrial scrap	1,570
rPET-03	Mixed post-consumer packaging	3,240
rPET-04	Food-grade post-consumer bottles	2,500

Logical Relationships



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Caption: Principle of the internal standard method for accurate quantification.

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References

- 1. Ethylene Terephthalate Cyclic Trimer | C₃₀H₂₄O₁₂ | CID 15089684 - PubChem [pubchem.ncbi.nlm.nih.gov]
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